

Application Notes and Protocols for Cdk-IN-9 Kinase Activity Assay

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Compound of Interest

Compound Name: **Cdk-IN-9**

Cat. No.: **B14889400**

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Introduction

Cdk-IN-9 is a potent and selective inhibitor of Cyclin-Dependent Kinase 9 (CDK9), a key regulator of transcriptional elongation. As a member of the positive transcription elongation factor b (P-TEFb) complex, CDK9 phosphorylates the C-terminal domain of RNA Polymerase II (RNAP II), facilitating the transition from paused to productive transcription elongation. Dysregulation of CDK9 activity is implicated in various diseases, including cancer, making it a compelling target for therapeutic intervention. These application notes provide detailed protocols for assessing the kinase activity of CDK9 and determining the inhibitory potency of **Cdk-IN-9**.

Chemical Properties of Cdk-IN-9

Property	Value
CAS Number	2246956-84-1
Molecular Formula	C ₂₂ H ₂₃ F ₂ N ₅ O ₂ S
Molecular Weight	459.51 g/mol
Appearance	Powder
Storage	Store at -20°C for up to 2 years. In DMSO, store at 4°C for up to 2 weeks or at -80°C for up to 6 months.

Data Presentation: Inhibitory Activity of Cdk-IN-9

Cdk-IN-9 demonstrates high potency and selectivity for CDK9. The following table summarizes the available inhibitory activity data for **Cdk-IN-9** and provides a comparison with other known CDK inhibitors. A broader kinase selectivity profile for **Cdk-IN-9** is not publicly available at this time.

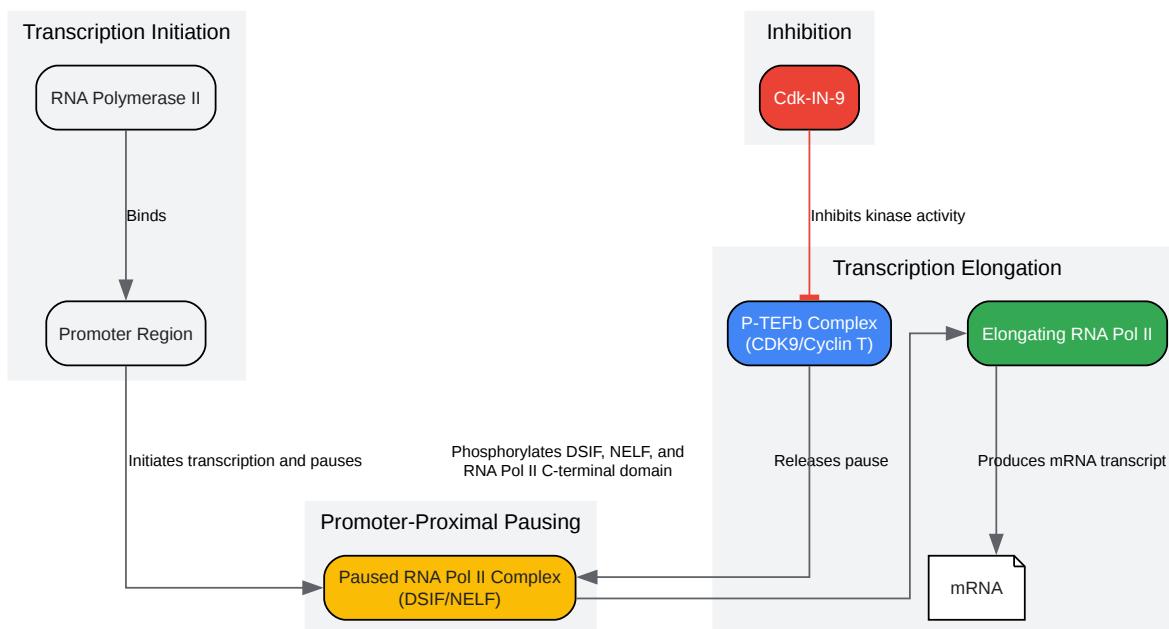
Kinase	Cdk-IN-9 IC ₅₀ (nM) [1]	Flavopiridol IC ₅₀ (nM)	SNS-032 IC ₅₀ (nM)
CDK9	1.8	3	4
CDK1	-	100	380
CDK2	155	100	48
CDK4	-	100	>1000
CDK6	-	100	>1000
CDK7	-	300	62

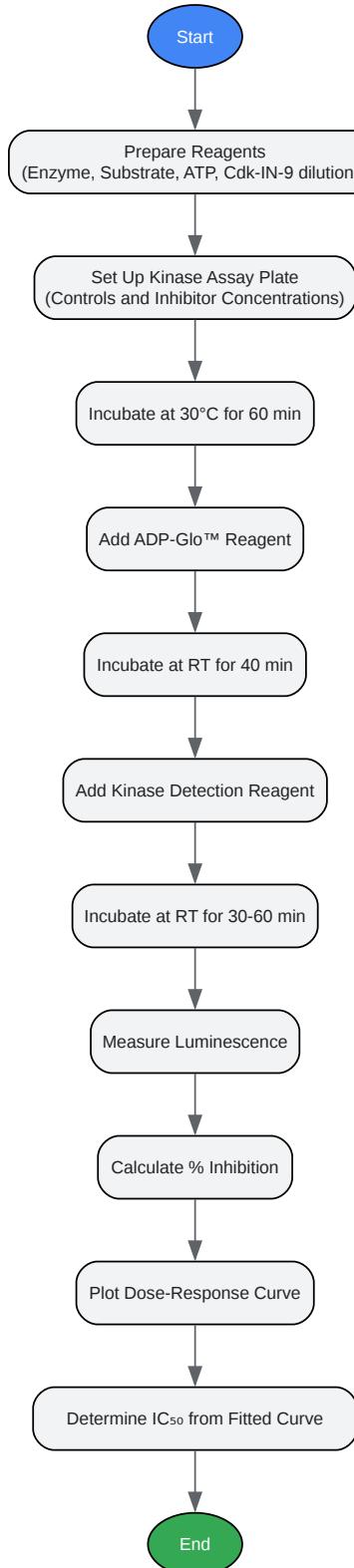
Note: IC₅₀ values for Flavopiridol and SNS-032 are provided for comparative purposes. The selectivity of **Cdk-IN-9** against a wider panel of kinases has not been extensively reported in publicly available literature.

Signaling Pathway

The following diagram illustrates the role of the CDK9/Cyclin T complex in the regulation of transcription elongation and the mechanism of inhibition by **Cdk-IN-9**.

CDK9 Signaling Pathway in Transcription Elongation



IC₅₀ Determination Workflow for Cdk-IN-9[Click to download full resolution via product page](#)

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References

- 1. researchgate.net [researchgate.net]
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